

# Technical Support Center: Chromatographic Resolution of OTA and 3-epi-OTA

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## Compound of Interest

Compound Name: 3-epi-Ochratoxin A

CAS No.: 189152-21-4

Cat. No.: B041308

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Ticket ID: #OTA-SEP-001 Subject: Baseline separation of Ochratoxin A (OTA) and **3-epi-Ochratoxin A** (3-epi-OTA) Assigned Specialist: Senior Application Scientist, Chromatography Division

## Executive Summary

**The Challenge:** Ochratoxin A (OTA) and its thermal isomer, 3-epi-OTA (formed during coffee roasting or grain processing), are diastereomers.<sup>[1]</sup> They share identical molecular weights (403.8 g/mol) and fragmentation patterns in mass spectrometry, making them indistinguishable by standard MS/MS transitions alone.

**The Risk:** 3-epi-OTA is significantly less toxic than OTA. Co-elution on standard C18 columns leads to a "false positive" overestimation of OTA toxicity, potentially causing batches to fail regulatory limits (e.g., EU Regulation 2023/915).

**The Solution:** This guide provides a definitive protocol for baseline separation (

) using Pentafluorophenyl (PFP) stationary phases or optimized Core-Shell C18 chemistries, moving beyond generic "C18" methods.

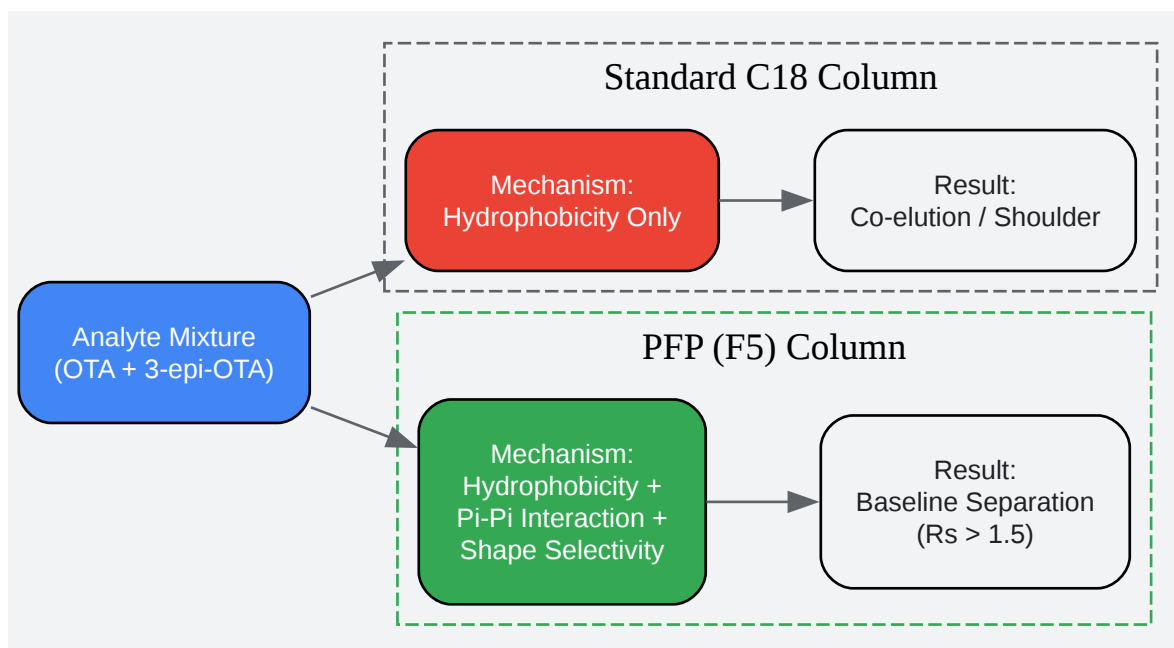
## Part 1: The Mechanism (Why Standard Methods Fail)

To resolve these peaks, you must exploit the subtle spatial differences between the isomers.

- Stereochemistry: OTA possesses a phenylalanine moiety with a chiral center. 3-epi-OTA is the diastereomer where the configuration at the phenylalanine carbon is inverted.
- Selectivity Limitation: Standard C18 columns rely primarily on hydrophobicity. Since both isomers have nearly identical hydrophobicity, C18 often results in a single broad peak or a "shoulder."
- The PFP Advantage: PFP (Pentafluorophenyl) columns introduce

interactions and shape selectivity.<sup>[2][3]</sup> The electron-deficient fluorine ring on the stationary phase interacts specifically with the electron-rich phenolic ring of the Ochratoxins. The rigid PFP ring structure can discriminate between the spatial "shape" of OTA vs. 3-epi-OTA better than flexible C18 alkyl chains.

### Visualization: Separation Mechanism



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Figure 1: Comparison of interaction mechanisms. PFP phases utilize multi-mode interactions to resolve structural isomers that C18 cannot distinguish.

## Part 2: Column Selection & Decision Matrix

Do not default to a generic C18. Use this matrix to select the correct column for your instrumentation.

Feature	Recommended: PFP (Pentafluorophenyl)	Alternative: High-Efficiency C18
Chemistry	Propyl-pentafluorophenyl bonded phase	Core-Shell (Superficially Porous) C18
Primary Interaction	electron transfer & Steric selectivity	Hydrophobicity (Van der Waals)
Best For	Complex matrices (Roasted coffee, cereals) where isomers are abundant.	Routine screening where 3-epi-OTA presence is low.
Resolution ( )	Typically > 2.0 (Excellent)	Typically 1.2 - 1.5 (Marginal)
Mobile Phase Req.	Methanol often provides better selectivity than ACN on PFP.	Requires high % aqueous and strict pH control.

## Part 3: The "Gold Standard" Protocol

This protocol is designed to be self-validating. If you do not see separation of the standards, the system is not suitable for the sample.

### Method A: PFP High-Resolution Method (Recommended)

Use this for roasted coffee or thermal process validation.

- Column: Kinetex F5 or Discovery HS F5 (or equivalent PFP), 2.6  $\mu\text{m}$  or 3  $\mu\text{m}$ , mm.
- Mobile Phase A: Water + 1% Acetic Acid (pH ~2.6). Crucial: Acid keeps OTA protonated.

- Mobile Phase B: Methanol + 1% Acetic Acid.
- Flow Rate: 0.8 mL/min (adjust for column ID).
- Temperature: 35°C (Strict control required; selectivity is temp-dependent).
- Gradient:
  - 0 min: 40% B
  - 15 min: 70% B
  - 16 min: 90% B (Wash)
  - 20 min: 40% B (Re-equilibrate)

## Method B: C18 Core-Shell Optimization

Use this only if PFP is unavailable.

- Column: Poroshell 120 EC-C18 or Kinetex C18, mm, 2.7  $\mu\text{m}$ .
- Mobile Phase: Water/Acetonitrile/Acetic Acid ( v/v/v).[4] Isocratic is often more stable for this specific separation than gradient on C18.
- Temperature: 25°C (Lower temperature increases retention and often resolution for OTA).

## Part 4: Troubleshooting & FAQs

### Q1: I see a "shoulder" on the OTA peak but not a distinct second peak. What is wrong?

A: This is classic co-elution.

- Check pH: Ensure your mobile phase is acidic (pH < 3.0). OTA has a pKa of ~4.4 (carboxylic acid) and ~7.0 (phenol). If pH is > 4.0, OTA ionizes, elutes too early, and broadens, masking the isomer.

- Check Dewetting: If using a C18 column with 100% aqueous start, the phase may have collapsed.
- Switch to PFP: If pH is correct and resolution fails, the C18 column simply lacks the steric selectivity.

## Q2: Which peak is which?

A: In most Reversed-Phase (C18 and PFP) systems, 3-epi-OTA elutes before OTA.

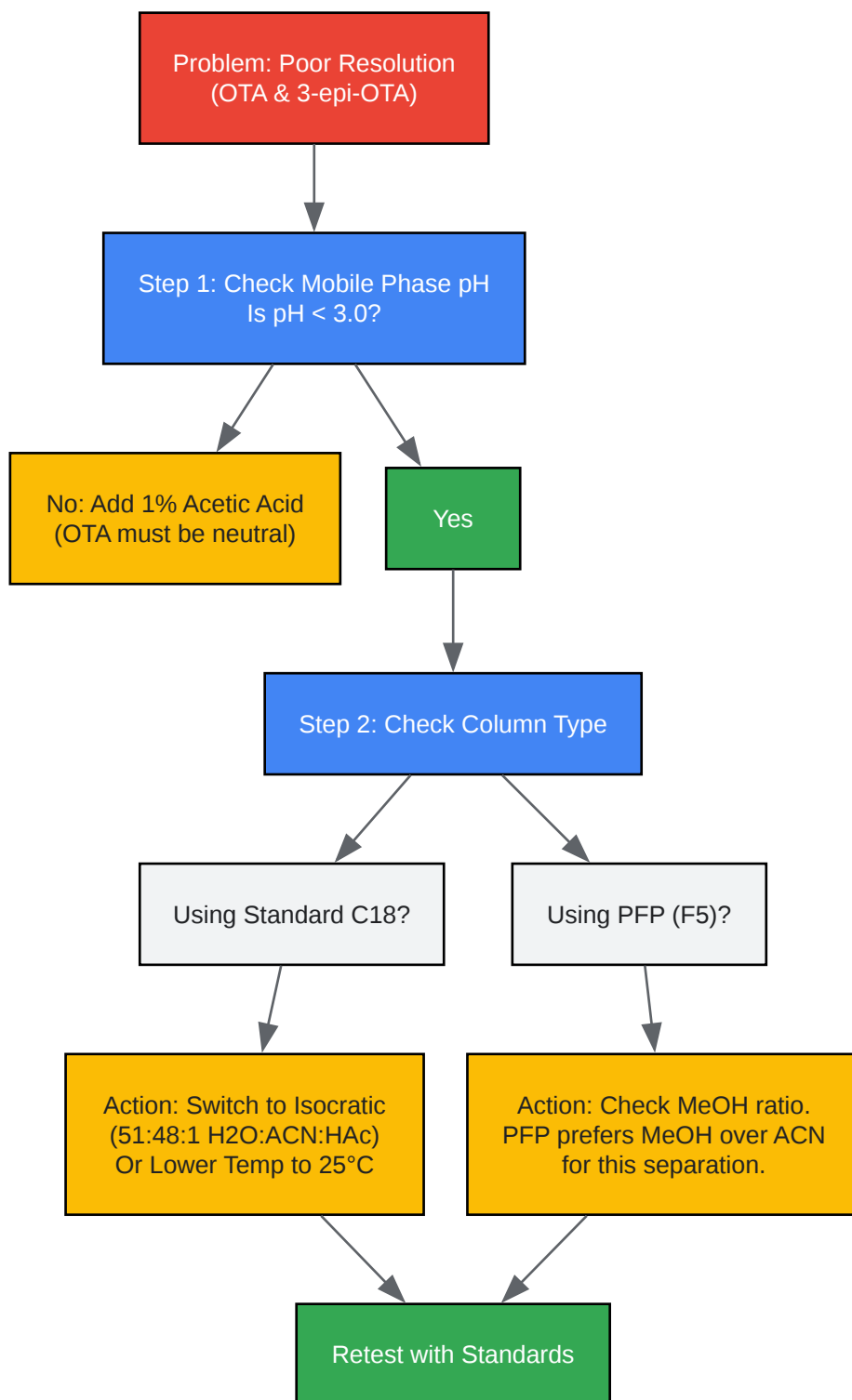
- Verification: You must inject a pure OTA standard. If the sample peak has a retention time slightly earlier than the standard, or if the peak width is significantly wider than the standard, you have co-elution.

## Q3: Why is my retention time shifting?

A: OTA is highly sensitive to pH and temperature.

- Buffer: Do not just add "drops" of acid. Use gravimetric or volumetric preparation (e.g., 10 mL acetic acid in 990 mL water).
- Temperature: A fluctuation of  $\pm 2^{\circ}\text{C}$  can shift retention by 0.5 minutes on PFP columns. Use a column oven.

## Troubleshooting Logic Tree



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Figure 2: Step-by-step troubleshooting workflow for resolution issues.

## References

- European Food Safety Authority (EFSA). (2020).<sup>[5]</sup><sup>[6]</sup> Risk assessment of ochratoxin A in food. EFSA Journal. [\[Link\]](#)
- Sueck, F., et al. (2019). Occurrence of the ochratoxin A isomer 2'R-ochratoxin A (**3-epi-ochratoxin A**) in coffee and grain products. Food Control.
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